

# A Historical and Technical Review of Caro's Acid and Its Salts

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## Compound of Interest

Compound Name: 2KHSO5.KHSO4.K2SO4

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A Whitepaper for Researchers, Scientists, and Drug Development Professionals

## Introduction

Peroxymonosulfuric acid, commonly known as Caro's acid, is a powerful oxidizing agent that has intrigued and served chemists for over a century. First described by the German chemist Heinrich Caro in 1898, this inorganic peroxy acid and its corresponding salts have found diverse applications ranging from organic synthesis to environmental remediation.<sup>[1]</sup> This technical guide provides a comprehensive historical literature review of Caro's acid and its salts, detailing its discovery, synthesis, properties, and analytical determination. The information is tailored for researchers, scientists, and drug development professionals who require a thorough understanding of this potent oxidizing agent.

## Historical Overview

Heinrich Caro, a prominent German chemist, first isolated and characterized peroxymonosulfuric acid in 1898.<sup>[1]</sup><sup>[2]</sup> His work was part of the burgeoning field of synthetic dye chemistry, where strong oxidizing agents were of great interest.<sup>[2]</sup><sup>[3]</sup> Caro's acid, a combination of sulfuric acid and hydrogen peroxide, quickly gained recognition for its formidable oxidizing power.<sup>[1]</sup> Early research focused on its preparation and fundamental reactivity. The most common method for its preparation, both then and now, involves the carefully controlled reaction of concentrated sulfuric acid with hydrogen peroxide.<sup>[1]</sup> This mixture, often referred to as "Piranha solution," is renowned for its ability to remove organic residues.<sup>[1]</sup>

The development of stable salt forms of Caro's acid, particularly potassium peroxymonosulfate (often sold under the trade name Oxone), significantly broadened its applicability. This triple salt, with the formula  $2\text{KHSO}_5 \cdot \text{KHSO}_4 \cdot \text{K}_2\text{SO}_4$ , offers the oxidizing power of peroxymonosulfate in a more stable, solid form, making it safer to handle and store.

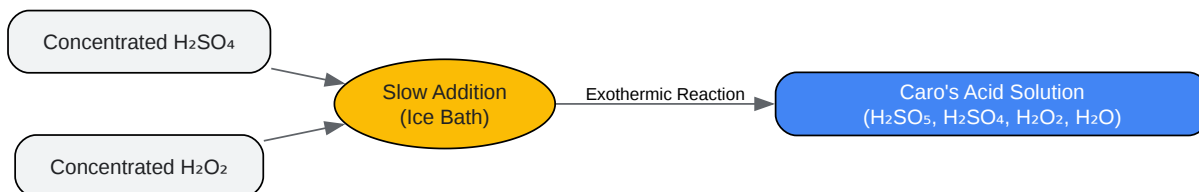
## Synthesis of Caro's Acid and Its Salts

### Laboratory Synthesis of Caro's Acid (Piranha Solution)

The laboratory-scale synthesis of Caro's acid is a straightforward but potentially hazardous procedure that must be conducted with extreme caution in a fume hood with appropriate personal protective equipment.

#### Experimental Protocol:

- **Preparation:** A reaction vessel, typically a glass beaker, is placed in an ice bath to ensure effective cooling.
- **Reaction:** Concentrated sulfuric acid (95-98%) is added to the reaction vessel. Slowly, and with continuous stirring, a high-concentration hydrogen peroxide solution (30-70%) is added to the sulfuric acid. The addition must be slow to control the highly exothermic reaction. The typical volumetric ratio of sulfuric acid to hydrogen peroxide is 3:1.
- **Equilibrium:** The reaction establishes an equilibrium, resulting in a mixture of peroxymonosulfuric acid ( $\text{H}_2\text{SO}_5$ ), sulfuric acid ( $\text{H}_2\text{SO}_4$ ), hydrogen peroxide ( $\text{H}_2\text{O}_2$ ), and water.<sup>[4]</sup>
- **Storage:** The resulting Caro's acid solution is unstable and should be used immediately or stored at low temperatures for a short period.



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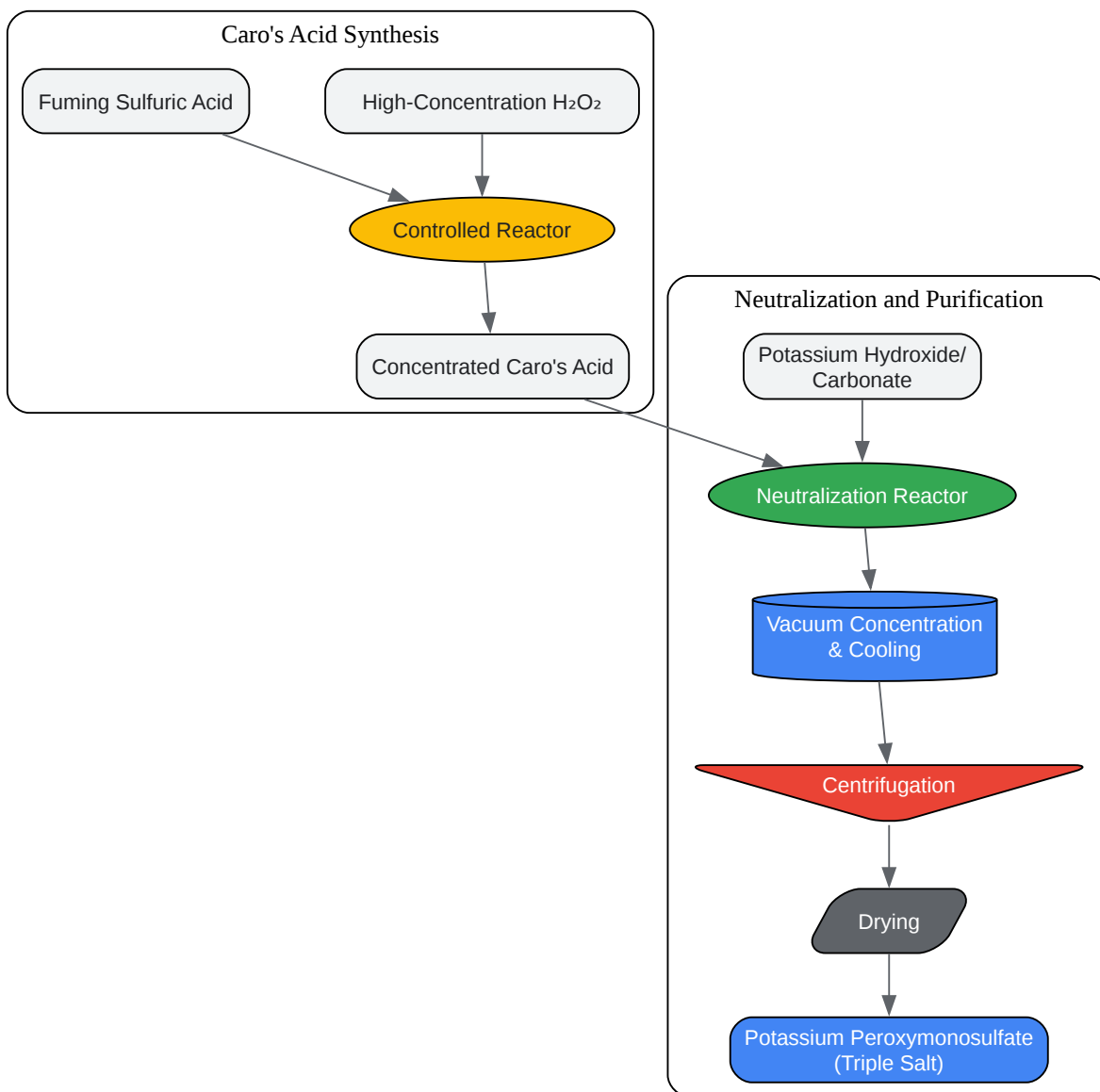
Caption: Laboratory Synthesis of Caro's Acid.

## Industrial Production of Potassium Peroxymonosulfate (Oxone)

The industrial production of potassium peroxymonosulfate aims to generate the stable triple salt. The process involves the initial formation of Caro's acid followed by neutralization with a potassium salt.

### Experimental Protocol:

- **Caro's Acid Formation:** Fuming sulfuric acid (oleum) is reacted with a high-concentration hydrogen peroxide solution (typically 50-70%) to form a concentrated solution of Caro's acid. This reaction is carried out in a controlled reactor with efficient cooling.
- **Neutralization:** The resulting Caro's acid solution is then carefully neutralized with a potassium source, such as potassium hydroxide or potassium carbonate. This step is critical and must be controlled to prevent excessive heat generation and decomposition of the peroxymonosulfate.
- **Crystallization:** The neutralized solution is then subjected to vacuum concentration and cooling to induce the crystallization of the triple salt ( $2\text{KHSO}_5 \cdot \text{KHSO}_4 \cdot \text{K}_2\text{SO}_4$ ).
- **Separation and Drying:** The crystallized product is separated from the mother liquor via centrifugation and then dried to yield the final, stable potassium peroxymonosulfate product.



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Caption: Industrial Production of Potassium Peroxymonosulfate.

## Quantitative Data

A summary of the key physical and chemical properties of Caro's acid and its most prominent salt, potassium peroxymonosulfate, is presented below for easy comparison.

Table 1: Physical and Chemical Properties of Caro's Acid

Property	Value
Chemical Formula	$\text{H}_2\text{SO}_5$
Molar Mass	114.08 g/mol
Appearance	White crystalline solid (pure)
Melting Point	45 °C (decomposes)[3][5]
Density	2.239 g/cm <sup>3</sup> (solid)[3]
Standard Electrode Potential ( $E^\circ$ )	+2.51 V[3]
Solubility in Water	Very soluble[5]
pKa	~9.4 (second dissociation)

Table 2: Physical and Chemical Properties of Potassium Peroxymonosulfate (Oxone)

Property	Value
Chemical Formula	$2\text{KHSO}_5 \cdot \text{KHSO}_4 \cdot \text{K}_2\text{SO}_4$
Molar Mass	614.7 g/mol
Appearance	White, granular solid
Bulk Density	1.1 - 1.4 g/cm <sup>3</sup>
Solubility in Water (20°C)	>250 g/L
pH of 1% Solution	~2.0 - 2.3
Active Oxygen Content	≥ 4.5%
Decomposition Temperature	> 65 °C

## Experimental Protocols for Analysis

The accurate determination of the concentration of peroxymonosulfuric acid in solution is crucial for its effective application and for safety. Several analytical methods have been developed for this purpose.

### Iodometric Titration

This is a classic and reliable method for determining the concentration of oxidizing agents.

Methodology:

- **Sample Preparation:** A known volume of the Caro's acid solution is diluted with deionized water.
- **Reaction:** An excess of potassium iodide (KI) solution is added to the diluted sample. The peroxymonosulfate oxidizes the iodide ions to iodine.  $\text{H}_2\text{SO}_5 + 2\text{KI} + \text{H}_2\text{O} \rightarrow \text{H}_2\text{SO}_4 + \text{K}_2\text{SO}_4 + \text{I}_2$
- **Titration:** The liberated iodine is then titrated with a standardized sodium thiosulfate ( $\text{Na}_2\text{S}_2\text{O}_3$ ) solution using a starch indicator. The endpoint is reached when the blue-black color of the starch-iodine complex disappears.  $\text{I}_2 + 2\text{Na}_2\text{S}_2\text{O}_3 \rightarrow 2\text{NaI} + \text{Na}_2\text{S}_4\text{O}_6$
- **Calculation:** The concentration of peroxymonosulfuric acid can be calculated from the volume and concentration of the sodium thiosulfate solution used.

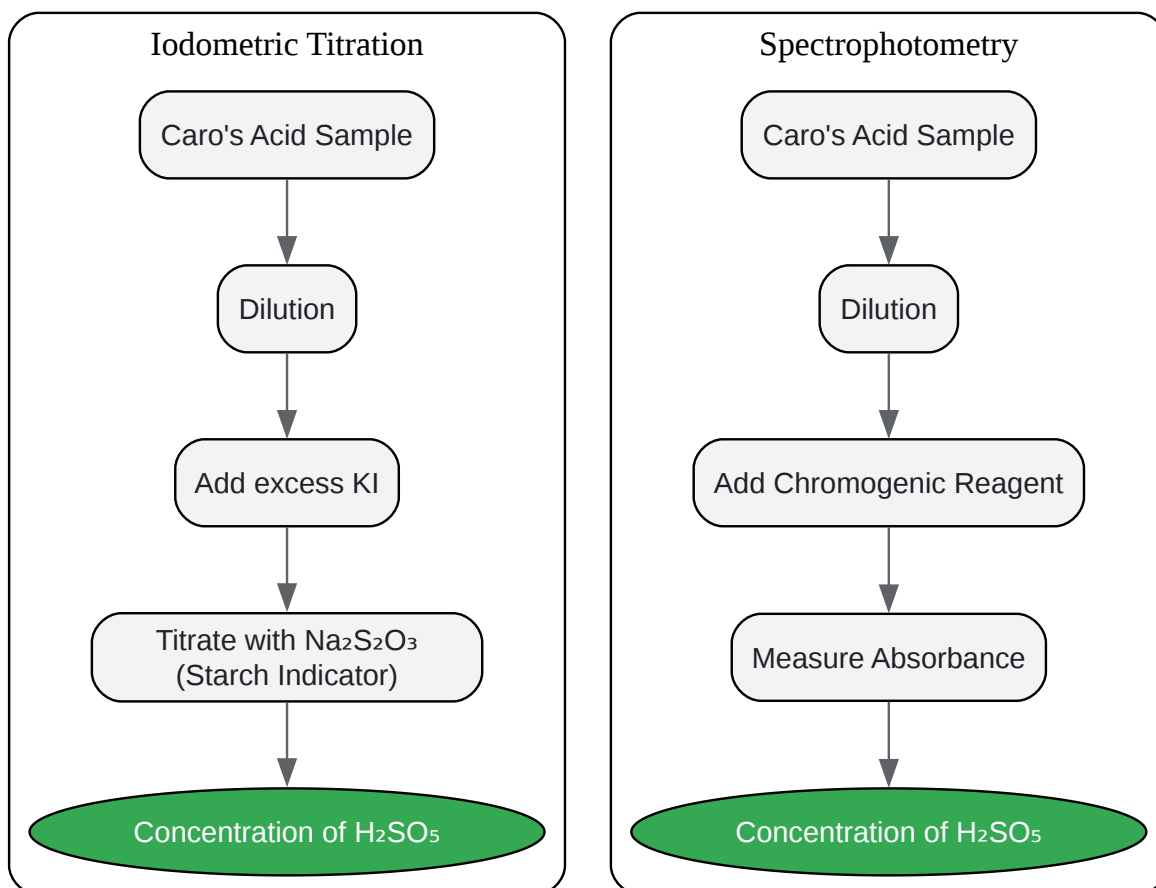
### Spectrophotometric Methods

Spectrophotometric methods offer a rapid and sensitive means of analysis, particularly for mixtures of peroxy compounds.

Methodology:

Several spectrophotometric methods have been developed that allow for the simultaneous determination of hydrogen peroxide, peroxymonosulfuric acid, and peroxydisulfuric acid in a mixture. These methods are often based on the differential reaction of these species with specific chromogenic reagents. For instance, methods utilizing the oxidation of specific organic dyes or the formation of colored metal-peroxo complexes have been reported. The absorbance

of the resulting colored solution is measured at a specific wavelength, and the concentration is determined from a calibration curve.



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Caption: Analytical Workflows for Caro's Acid.

## Stability and Decomposition

Caro's acid is inherently unstable and its decomposition is influenced by factors such as temperature, concentration, and the presence of impurities. The decomposition of peroxymonosulfuric acid in aqueous solution is a complex process that can proceed through different pathways, leading to the formation of sulfuric acid and oxygen.

The kinetics of decomposition have been studied, and it is known that the stability of Caro's acid solutions is significantly enhanced at lower temperatures. For practical purposes, it is recommended that solutions of Caro's acid be prepared fresh and used promptly.

The salts of Caro's acid, particularly the triple salt of potassium peroxymonosulfate, are significantly more stable than the free acid. This enhanced stability is a key reason for their widespread commercial use. However, even these salts will decompose over time, especially under conditions of high humidity and temperature.

## Conclusion

Since its discovery by Heinrich Caro, peroxymonosulfuric acid and its salts have become invaluable tools in both academic research and industrial processes. Their potent oxidizing properties, coupled with the enhanced stability of the salt forms, have led to a wide array of applications. This technical guide has provided a historical overview, detailed synthesis and analytical protocols, and a summary of the key quantitative properties of Caro's acid and its potassium salt. A thorough understanding of the chemistry of these compounds is essential for their safe and effective use, and it is hoped that this guide will serve as a valuable resource for researchers, scientists, and professionals in the field of drug development and beyond.

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Email: [info@benchchem.com](mailto:info@benchchem.com)